

1-Iododecane: A Technical Toxicological Assessment

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Iododecane

Cat. No.: B1670042

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the currently available toxicological data for **1-iododecane** (CAS No. 2050-77-3). The information presented is intended to support researchers, scientists, and drug development professionals in evaluating the potential hazards associated with the handling and use of this compound. This document synthesizes data from safety data sheets and chemical databases, highlighting both the known toxicological endpoints and significant data gaps. The available quantitative data is limited, and detailed experimental protocols for the cited studies are not publicly available in the reviewed literature.

Chemical and Physical Properties

1-Iododecane is a light-sensitive, light yellow liquid with the molecular formula C₁₀H₂₁I.^[1] It is classified as a saturated halogenated aliphatic hydrocarbon. Key physical and chemical properties are summarized below.

Property	Value	Source
Molecular Weight	268.17 g/mol	[1]
Boiling Point	124 °C @ 11 mmHg	[1]
Flash Point	96 °C	[1]
Specific Gravity	1.250	[1]
Vapor Pressure	0.01 mmHg @ 20 °C	[1]

Toxicological Data Summary

The toxicological profile of **1-iododecane** is not well-characterized. The primary quantitative data point available is an acute lethal dose value. Other toxicological information is largely qualitative, derived from hazard classifications.

Quantitative Toxicological Data

The available quantitative data on the acute toxicity of **1-iododecane** is limited to a single study cited in the Registry of Toxic Effects of Chemical Substances (RTECS).

Endpoint	Species	Route	Value	Source
LD50	Mouse	Intraperitoneal	4,550 mg/kg	[2]

Experimental Protocol: A detailed experimental protocol for this LD50 study is not available in the public domain. A generalized workflow for such a study is presented in the visualizations section.

Qualitative Toxicological Data

1-iododecane is classified as a hazardous chemical according to the OSHA Hazard Communication Standard (29 CFR 1910.1200).[1] The primary hazards identified are related to irritation.

Endpoint	Classification	Target Organs	Source
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)	Skin	[1][2]
Serious Eye Damage/Eye Irritation	Category 2 (Causes serious eye irritation)	Eyes	[1][2]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (May cause respiratory irritation)	Respiratory system	[1][2]

Experimental Protocols: Specific studies and detailed experimental protocols for these irritation classifications are not provided in the available safety data sheets.

Data Gaps

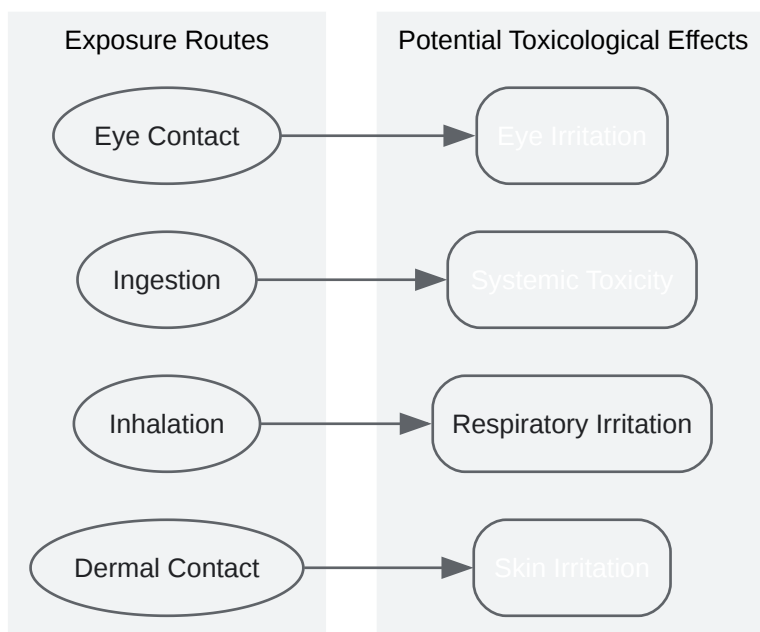
Significant gaps exist in the toxicological database for **1-iododecane**. For the following critical endpoints, no data is currently available:

- Chronic Toxicity (STOT-repeated exposure)[1]
- Carcinogenicity[1]
- Mutagenicity[1]
- Reproductive Toxicity[1]
- Developmental Effects[1]
- Teratogenicity[1]

Visualizations

Logical Flow of Potential Toxicological Effects

The following diagram illustrates the logical relationships between exposure to **1-iododecane** and the potential health hazards identified in the available literature.

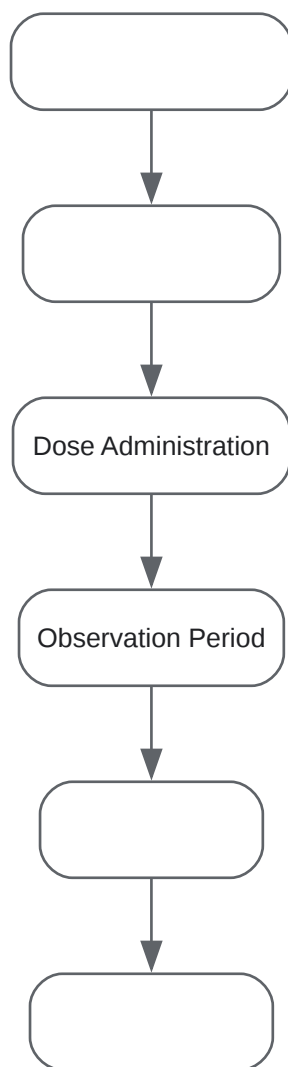


[Click to download full resolution via product page](#)

Caption: Logical relationships of **1-iododecane** exposure and effects.

Generalized Acute Toxicity (LD50) Experimental Workflow

As the specific protocol for the cited LD50 study is unavailable, this diagram outlines a general workflow for determining the median lethal dose of a substance.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for an acute toxicity (LD50) study.

Conclusion

The toxicological data for **1-iododecane** is sparse. It is confirmed to be a skin, eye, and respiratory irritant. A single intraperitoneal LD50 value in mice suggests low acute toxicity via this route. However, the absence of data on chronic exposure, carcinogenicity, mutagenicity, and reproductive toxicity necessitates a cautious approach to its handling. Professionals should adhere to the recommended safety precautions outlined in the safety data sheet, including the use of appropriate personal protective equipment to minimize exposure. Further research is required to fully elucidate the toxicological profile of this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Iododecane | C₁₀H₂₁I | CID 16314 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [1-Iododecane: A Technical Toxicological Assessment]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670042#1-iododecane-toxicological-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com